

# GLDA green chemistry metrics evaluation

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## Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

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## What is GLDA? An Overview

GLDA is a biodegradable chelating agent derived from the natural amino acid L-glutamic acid [1]. Its production relies on fermenting renewable carbohydrates (like corn or rice), making it a sustainable and readily biodegradable alternative to traditional, persistent chelators [1]. It is important to note that only the L-isomer (L-GLDA) is considered readily biodegradable [1].

The primary green chemistry advantages of GLDA include [1] [2]:

- **Excellent Biodegradability:** A degradation rate of over 60% within 28 days, significantly higher than EDTA.
- **Renewable Feedstock:** Sourced from natural, fermentable raw materials.
- **Low Toxicity and Eco-Friendly Profile:** Presents minimal aquatic toxicity and contains no phosphorous or nitrogen that could contribute to eutrophication.
- **High Solubility:** Demonstrates high solubility across a wide pH range and in various acid/alkaline solutions, facilitating the formulation of concentrated products.

## Quantitative Comparison: GLDA vs. Alternatives

The following table summarizes the key performance and environmental metrics of GLDA compared to other common chelating agents, based on data from the search results.

Chelating Agent	Calcium Chelation Efficiency (at pH >11)	Biodegradability	Eco-Toxicity / Environmental Impact	Key Market Drivers & Trends
GLDA	Close to EDTA, better than NTA [1]	>60% in 28 days (L-isomer) [1] [3]	Low aquatic toxicity, no eutrophication risk [2]	Green regulations (EPA, REACH), clean beauty, sustainable agriculture [2]
EDTA	High (benchmark) [1]	Poor [1]	Persistent, contributes to heavy metal mobilization [1]	Being phased out or restricted [1]
NTA	Lower than GLDA and EDTA [1]	Readily biodegradable [1]	Considered a safer alternative, but chelation strength is a limitation [1]	--
IDS	Much lower than GLDA [1]	Readily biodegradable [1]	--	--
EDDS	Much lower than GLDA [1]	Readily biodegradable [1]	--	--
STPP	--	--	Causes eutrophication of rivers/lakes [1]	Use banned or restricted in many regions [1]
Citrates/Gluconates	Typically weaker than NTA/EDTA [1]	Easily biodegradable [1]	--	--

## Experimental Data and Applications

The experimental data from the search results highlights GLDA's performance in two distinct areas: cleaning formulations and environmental remediation.

## Enhanced Biocidal Activity in Cleaning Products

### Experimental Protocol [1]:

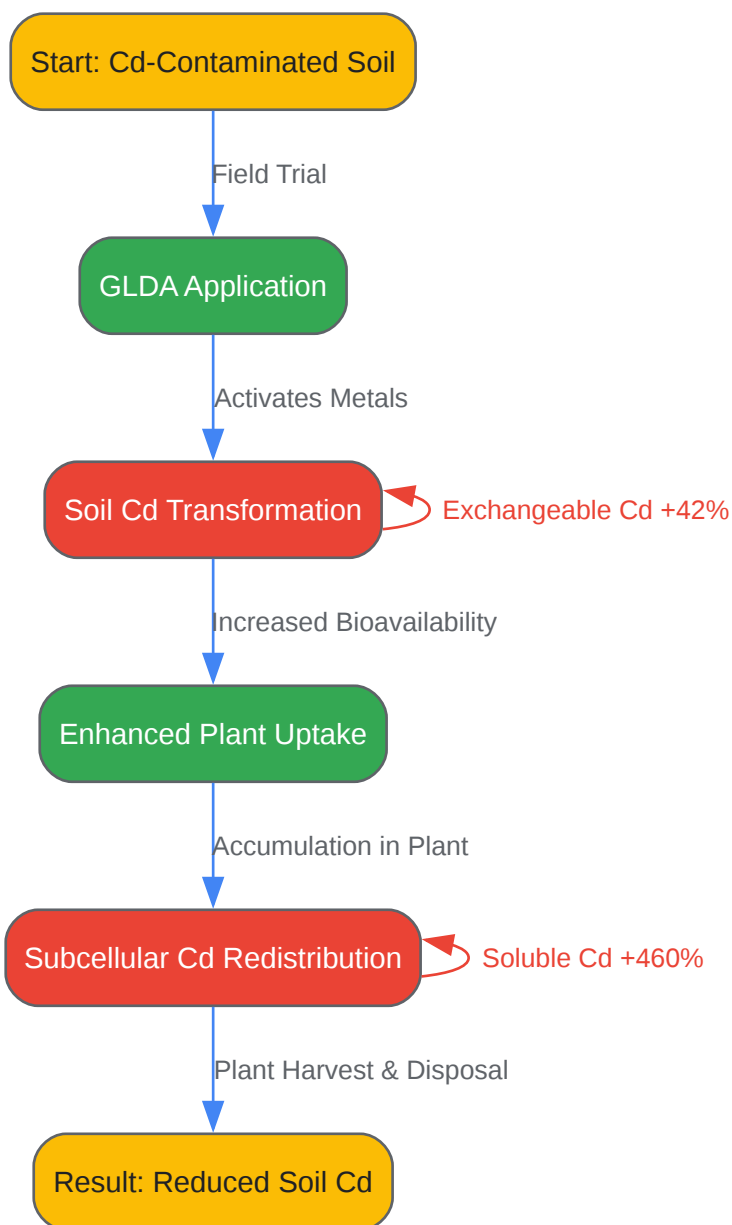
- **Objective:** Compare the synergistic effect of GLDA, EDTA, and NTA on the activity of a biocide.
- **Method:** The amount of biocide required to kill 99.99% of microorganisms was measured with and without the addition of 50 ppm of each chelating agent. The chelating agents are believed to increase cell membrane permeability by chelating calcium and magnesium ions.
- **Key Finding:** The addition of **50 ppm of GLDA reduced the required fungicide concentration to 20 ppm**. The study concluded that the synergistic effect of GLDA was more significant than that of NTA or EDTA [1].

## Phytoextraction of Cadmium from Contaminated Soil

### Experimental Protocol [3]:

- **Objective:** Evaluate the effectiveness of GLDA in enhancing the phytoextraction of Cadmium (Cd) by French marigold (*Tagetes patula L.*) in a 180-day field trial.
- **Method:** Five treatments of GLDA (0, 292.5, 585, 1170, and 2340 kg hm<sup>-2</sup>) were applied to Cd-contaminated soil planted with French marigold. The total application was split into two doses, applied 15 days apart, 60 days after transplanting. Soil and plant samples were analyzed for Cd content, chemical forms, and subcellular distribution.
- **Key Findings [3]:**
  - GLDA application promoted the transformation of stable Cd forms in the soil into an **exchangeable state, increasing it by 42.13%**.
  - Within the plant, the percentage of Cd in soluble fractions increased dramatically by **460.33%**, indicating higher mobility and availability for extraction.
  - The combined application of French marigold and GLDA (2340 kg hm<sup>-2</sup>) **reduced total soil Cd content by 7.59%** compared to the background level.

The following diagram illustrates the experimental workflow and findings of the phytoextraction study:



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**GLDA-Enhanced Phytoextraction Workflow** This diagram summarizes the methodology and key findings of using GLDA with French marigold to remediate cadmium-contaminated soil.

## Conclusions and Recommendations for Researchers

For researchers and drug development professionals, the data suggests that GLDA is a viable and superior green alternative to traditional chelators like EDTA and STPP, particularly in applications where

biodegradability and metal ion control are critical.

- **For Formulation Scientists:** GLDA's high solubility in both acidic and highly alkaline environments makes it suitable for a wide range of formulations, from low-pH cleaning solutions to high-pNaOH dishwasher tablets [1]. Its strong synergistic effect with biocides can help reduce the amount of preservative or disinfectant needed in a formulation [1].
- **For Environmental & Process Chemists:** GLDA demonstrates high efficacy in mobilizing heavy metals for remediation purposes, as shown in the phytoextraction study, without the persistent environmental burden associated with EDTA [3]. Its good toxicological profile also supports its investigation in applications related to mineral bioavailability in biological systems [4].

In summary, while GLDA may have a higher initial cost than traditional options, its strong technical performance, combined with its compelling environmental profile and alignment with global regulatory trends, makes it a compelling subject for further research and development in sustainable chemistry.

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